

Physicochemical Characteristics of 2-Nitroadamantane: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitroadamantane

Cat. No.: B056112

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This technical guide provides a comprehensive overview of the physicochemical characteristics of **2-nitroadamantane**. Due to the limited availability of direct experimental data for this specific isomer, this document synthesizes computed data, information from related compounds, and established principles of organic chemistry to offer a detailed profile. All quantitative data is presented in structured tables, and experimental methodologies are outlined based on established protocols for adamantane derivatives.

Core Physicochemical Properties

2-Nitroadamantane is a saturated polycyclic organic molecule with a nitro functional group attached to a secondary carbon of the adamantane cage. Its physicochemical properties are influenced by the rigid, lipophilic adamantane core and the polar nitro group.

Table 1: Physicochemical Properties of **2-Nitroadamantane**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO ₂	PubChem
Molecular Weight	181.23 g/mol	PubChem[1]
CAS Number	54564-31-7	PubChem[1]
XLogP3 (Computed)	2.4	PubChem[1]
Melting Point	Data not available	Inferred from adamantane properties[2]
Boiling Point	Data not available	
Solubility	Expected to be soluble in nonpolar organic solvents and poorly soluble in water.	
pKa	Data not available	

Synthesis and Analysis

While a specific, detailed experimental protocol for the synthesis of **2-nitroadamantane** is not readily available in the reviewed literature, a plausible synthetic route involves the direct nitration of adamantane or the oxidation of 2-aminoadamantane. The nitration of adamantane often yields a mixture of 1- and 2-nitro isomers, requiring chromatographic separation.

Proposed Experimental Protocol: Synthesis via Nitration

This proposed protocol is based on established methods for the nitration of adamantane.

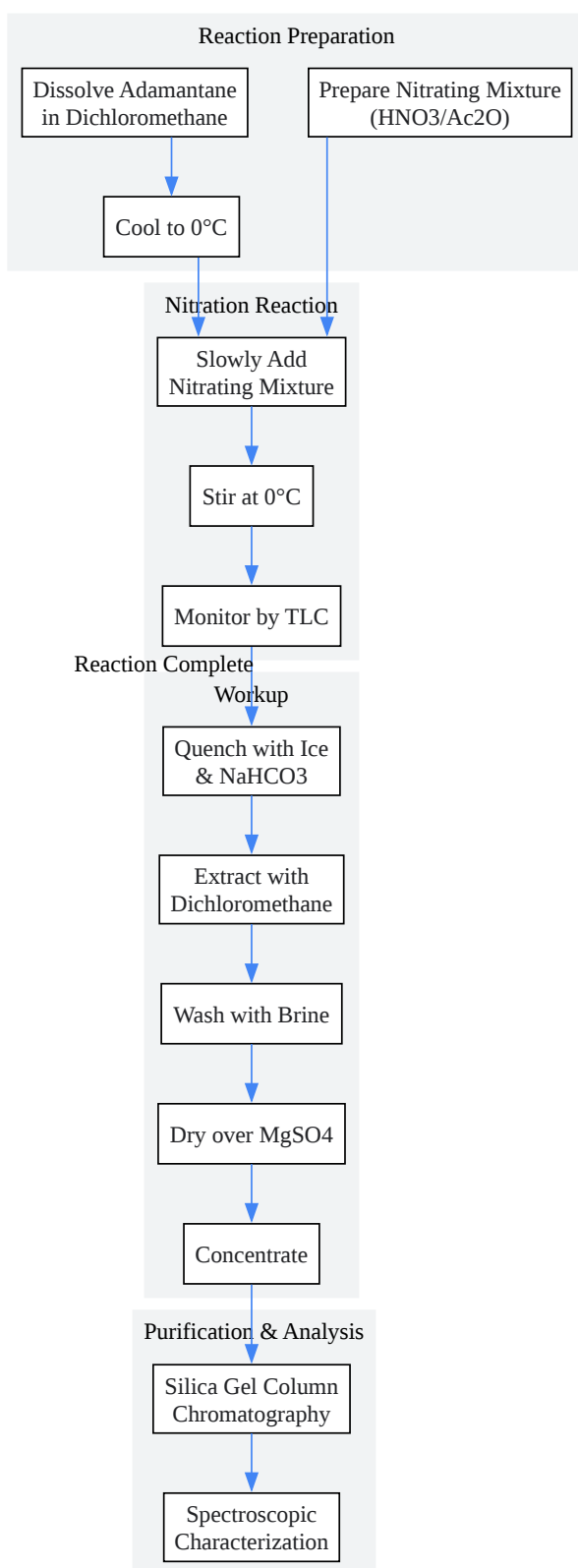
Materials:

- Adamantane
- Nitric acid (fuming)
- Acetic anhydride
- Dichloromethane

- Sodium bicarbonate (saturated solution)
- Magnesium sulfate (anhydrous)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- Dissolve adamantane in a suitable solvent such as dichloromethane.
- Cool the solution in an ice bath.
- Slowly add a pre-mixed solution of fuming nitric acid and acetic anhydride to the cooled adamantane solution with constant stirring.
- Allow the reaction to proceed at a low temperature for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully quench the reaction by pouring it over ice and neutralizing with a saturated solution of sodium bicarbonate.
- Extract the product with dichloromethane.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product using silica gel column chromatography with a hexane/ethyl acetate gradient to separate the **2-nitroadamantane** isomer from the 1-nitroadamantane isomer and any unreacted starting material.
- Characterize the purified **2-nitroadamantane** using spectroscopic methods (NMR, IR, MS).



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Proposed workflow for the synthesis of **2-nitroadamantane**.

Spectroscopic Data

Detailed experimental spectra for **2-nitroadamantane** are not publicly available. The following tables provide expected spectroscopic characteristics based on the known properties of adamantane derivatives and general principles of spectroscopy.

Table 2: Predicted ^1H NMR Spectral Data for **2-Nitroadamantane**

Proton	Multiplicity	Approximate Chemical Shift (δ , ppm)
H-2 (CH-NO ₂)	Multiplet	4.5 - 4.8
Bridgehead CH	Multiplet	2.0 - 2.3
CH ₂	Multiplet	1.7 - 2.0

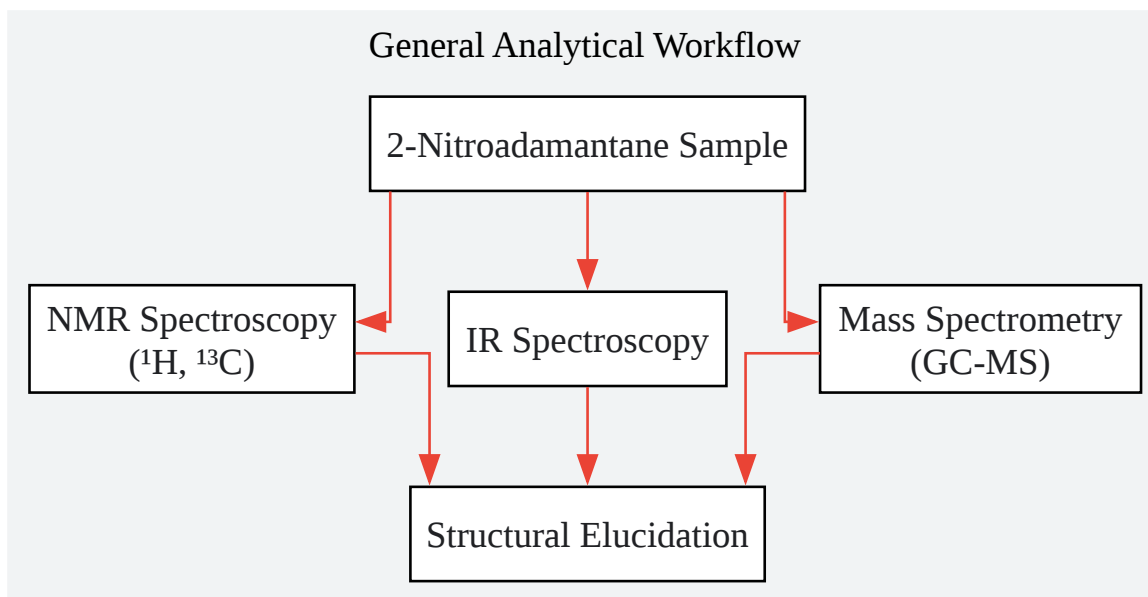
Table 3: Predicted ^{13}C NMR Spectral Data for **2-Nitroadamantane**

Carbon	Approximate Chemical Shift (δ , ppm)
C-2 (CH-NO ₂)	85 - 90
Bridgehead CH	30 - 38
CH ₂	28 - 35

Table 4: Predicted IR Spectral Data for **2-Nitroadamantane**

Functional Group	Vibration	Approximate Wavenumber (cm ⁻¹)
C-H (adamantane)	Stretching	2850 - 2950
NO ₂	Asymmetric Stretch	1540 - 1560
NO ₂	Symmetric Stretch	1370 - 1390
C-N	Stretching	850 - 880

Mass Spectrometry: The electron ionization mass spectrum of **2-nitroadamantane** is expected to show a molecular ion peak (M^+) at $m/z = 181$. Key fragmentation pathways would likely involve the loss of the nitro group (NO_2 , 46 Da) to give a fragment at $m/z = 135$, which would be the adamantyl cation. Further fragmentation of the adamantane cage would also be observed.



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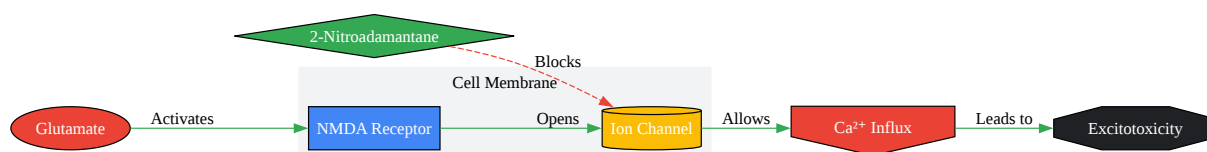
Analytical workflow for **2-nitroadamantane** characterization.

Potential Biological Activity and Signaling Pathways

While there is no direct biological data for **2-nitroadamantane**, many adamantane derivatives exhibit significant neurological activity. Notably, memantine, an aminoadamantane derivative, is an uncompetitive antagonist of the N-methyl-D-aspartate (NMDA) receptor. It is plausible that **2-nitroadamantane** could also interact with the NMDA receptor, potentially acting as a neuroprotective agent.

Hypothetical Signaling Pathway: NMDA Receptor Antagonism

The following diagram illustrates a hypothetical mechanism by which **2-nitroadamantane**, as a potential NMDA receptor antagonist, could exert a neuroprotective effect by preventing excessive calcium influx, a key event in excitotoxicity.



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Hypothetical neuroprotective action of **2-nitroadamantane**.

This guide provides a foundational understanding of **2-nitroadamantane** based on available data and scientific principles. Further experimental investigation is required to definitively determine its physicochemical properties and biological activity.

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References

- 1. Adamantane-type clusters: compounds with a ubiquitous architecture but a wide variety of compositions and unexpected materials properties - Chemical Science (RSC Publishing) DOI:10.1039/D4SC01136H [pubs.rsc.org]
- 2. Adamantane - Wikipedia [en.wikipedia.org]
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